

distinguishing pyroxene from amphibole in thin section

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Compound of Interest

Compound Name: *pyroxene*

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Technical Support Center: Mineral Identification

This guide provides troubleshooting and frequently asked questions to assist researchers in distinguishing **pyroxene** from amphibole in thin section analysis.

Frequently Asked Questions (FAQs)

Q1: What is the single most reliable feature to distinguish **pyroxene** from amphibole in a thin section?

The most definitive optical feature for distinguishing between **pyroxene** and amphibole is the angle between their cleavage planes.^{[1][2][3]} In a crystal oriented to show both cleavage directions (a basal section), **pyroxenes** exhibit two sets of cleavages that intersect at nearly right angles (approximately 87° and 93°).^{[1][4][5]} In contrast, amphiboles have two cleavage directions that intersect at obtuse and acute angles (approximately 56° and 124°).^{[1][5][6][7]} Looking for these characteristic angles in cross-sections is the most reliable identification method.

Q2: My mineral only shows one cleavage direction. How can I tell them apart now?

When viewing a mineral in a longitudinal section, only one cleavage trace will be visible. In this case, other optical properties must be used for identification:

- **Extinction Angle:** If the mineral is a monoclinic variety (clinopyroxene or clinoamphibole), it will have an inclined extinction angle.[1][6] Orthorhombic varieties (orthopyroxene and orthoamphibole) will exhibit parallel extinction.[1][4][6] While this doesn't separate the two groups entirely, it helps narrow down the possibilities.
- **Pleochroism:** Many common amphiboles, like hornblende, are known for their strong pleochroism, often displaying shades of green, brown, and yellow.[1][6][7] **Pyroxenes** typically show weaker pleochroism, and many are colorless or pale green.[4][8]
- **Crystal Habit:** **Pyroxenes** generally form stubby, prismatic crystals.[2][9] Amphiboles, on the other hand, tend to be more elongated, forming needle-like (acicular) or fibrous crystals.[10][11][12]

Q3: Can I rely on the mineral's color in plane-polarized light for identification?

While color can be a helpful clue, it is not definitive. Hornblende (an amphibole) is typically characterized by its deep green or brown colors and strong pleochroism.[6] However, other amphiboles like tremolite are colorless, and actinolite is pale green.[6][7] Similarly, while many **pyroxenes** like diopside are colorless to pale green, others like aegirine can be dark green and strongly pleochroic.[4][13] Therefore, color should be used in conjunction with other properties like cleavage and extinction angle.

Q4: How do the interference colors in cross-polarized light differ?

Interference colors can be a useful secondary indicator. Clinopyroxenes, such as augite, often display bright second to third-order interference colors.[1][9] Orthopyroxenes typically show lower, first-order colors.[4][8] The interference colors of amphiboles are variable; in strongly colored varieties like hornblende, the mineral's natural color can mask the interference colors.[6][14]

Troubleshooting Guide

Issue: I can't find a grain with two visible cleavages.

- **Solution 1:** Scan the slide. Systematically scan the entire thin section for a grain that is properly oriented. Basal sections, which show the characteristic diamond-shape (amphibole) or square/octagonal shape (**pyroxene**), will display the two cleavage directions.[2][8]

- Solution 2: Rely on associated properties. If a basal section cannot be found, focus on a combination of other features. For example, a mineral with a fibrous habit, green-brown pleochroism, and inclined extinction is very likely hornblende (amphibole).^{[1][6][10]} A stubby, colorless mineral with high relief and second-order interference colors is likely a clinopyroxene.^{[1][9]}

Issue: The mineral appears to be altering, making identification difficult.

- Problem: **Pyroxenes** frequently alter to amphiboles through a process called uraltization.^[9]^[15] This can result in mineral grains with **pyroxene** cores and amphibole rims, or a fine-grained, fibrous aggregate of amphibole that mimics the original **pyroxene** shape.^[2]
- Solution: Look for remnant patches of the original mineral within the alteration product. The core may retain the **pyroxene**'s characteristic properties (like the $\sim 90^\circ$ cleavage), while the rim will show amphibole features (fibrous habit, different pleochroism). Identifying both minerals within a single pseudomorph can confirm the alteration process.

Data Presentation: Comparative Optical Properties

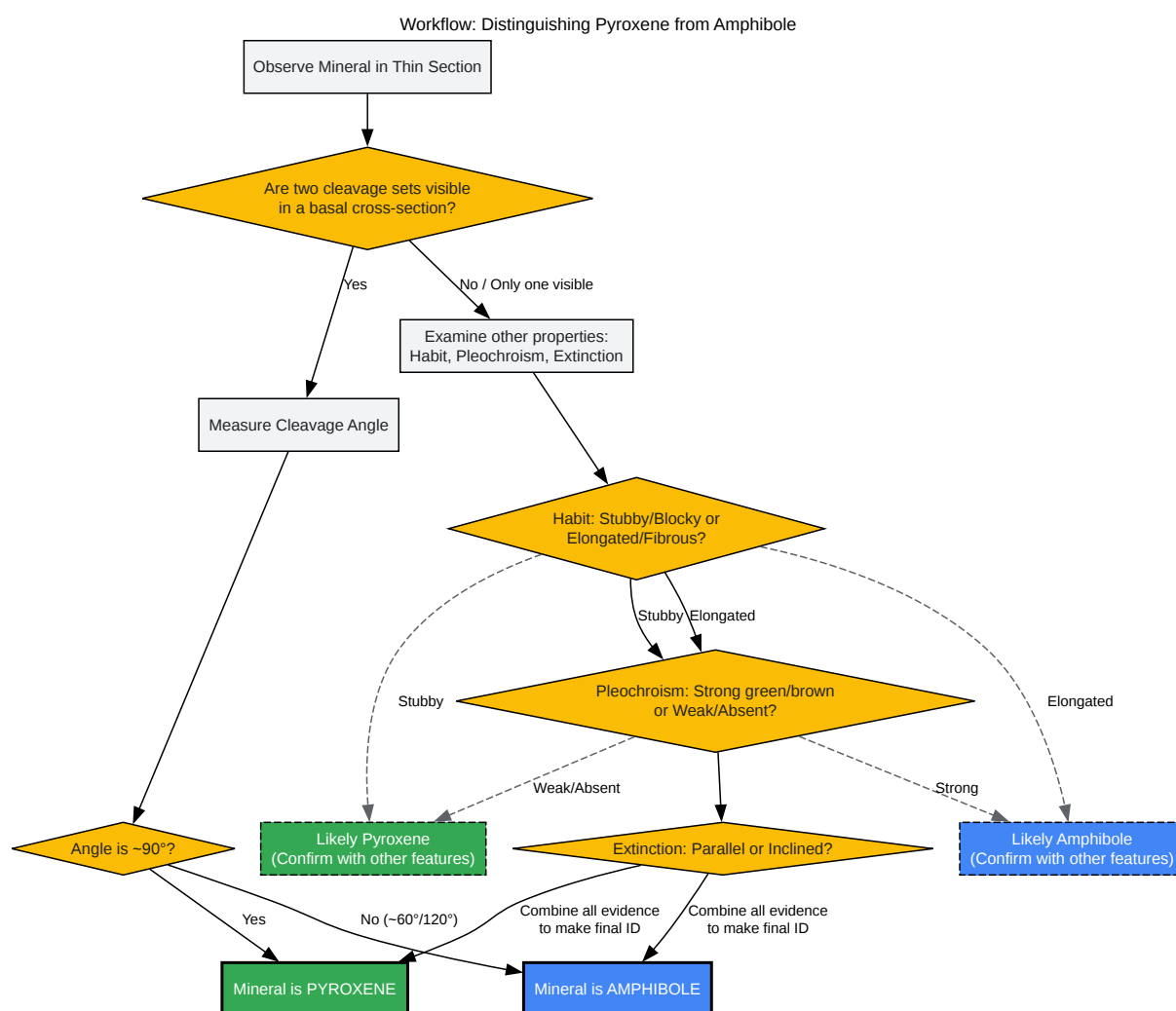
Property	Pyroxene Group	Amphibole Group
Cleavage	Two perfect prismatic cleavages intersecting at $\sim 87^\circ$ and 93° . [1] [4]	Two perfect prismatic cleavages intersecting at $\sim 56^\circ$ and 124° . [1] [7]
Crystal Habit	Typically short, stubby prismatic crystals. [2] [9]	Often elongated, bladed, columnar, or fibrous crystals. [10] [11]
Basal Cross-Section	Typically four or eight-sided ("stop-sign" shape). [8] [9]	Typically diamond-shaped or six-sided. [3] [6]
Pleochroism	Generally weak or absent. Colorless, pale green, or brown. [4] [8] Some varieties (e.g., aegirine) are strongly pleochroic. [1]	Often strong, especially in hornblende (shades of green, brown, blue). [6] [11] Colorless in some varieties (e.g., tremolite). [7]
Extinction Angle	Orthopyroxenes: Parallel. [4] [8] Clinopyroxenes: Inclined. [1] [9]	Orthoamphiboles: Parallel. [6] Clinoamphiboles: Inclined. [6] [11]
Birefringence	Orthopyroxenes: Low (up to 1st-order red). [8] Clinopyroxenes: Moderate to high (up to 2nd or 3rd-order). [1]	Variable, often moderate (up to 2nd-order), but can be masked by the mineral's color. [6] [14]
Relief	High positive relief. [1] [9]	Moderate to high positive relief. [6] [11]

Methodology for Microscopic Examination

- Plane-Polarized Light (PPL) Examination:
 - Begin by observing the thin section under PPL.
 - Assess Relief: Note the mineral's relief relative to adjacent minerals (e.g., feldspar, quartz). Both **pyroxenes** and amphiboles typically have high relief.[\[1\]](#)[\[6\]](#)

- Observe Color and Pleochroism: Note the mineral's color. Rotate the stage to check for pleochroism (change in color/shade). Strong green/brown pleochroism is characteristic of hornblende.[6]
- Identify Crystal Habit and Form: Observe the general shape of the mineral grains. Note whether they are stubby and blocky (suggesting **pyroxene**) or elongated and fibrous (suggesting amphibole).[2][11]
- Locate Cleavage: Carefully examine the grains for cleavage traces. Scan for a basal section that shows two intersecting cleavage sets.
- Cross-Polarized Light (XPL) Examination:
 - Insert the analyzer to view the section in XPL.
 - Determine Birefringence: Observe the maximum interference colors. Bright, high-order colors may suggest clinopyroxene.[1]
 - Measure Extinction Angle: For elongated crystals showing a single cleavage, rotate the stage to measure the extinction angle. Align the cleavage trace with the north-south crosshair and measure the angle of rotation required for the mineral to go extinct (become black). Parallel extinction (0°) points to an orthorhombic variety, while inclined extinction points to a monoclinic variety.[1][6]
- Conoscopic Illumination (for advanced analysis):
 - If necessary, use a high-power objective and conoscopic illumination to obtain an interference figure. This can help determine the optic sign and 2V angle, which can further aid in distinguishing specific mineral species within the **pyroxene** and amphibole groups. [1][15]

Mandatory Visualization



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Caption: Decision workflow for identifying **pyroxene** vs. amphibole.

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